

# Physical and chemical properties of Sanger's reagent (FDNB).

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## Compound of Interest

Compound Name: Fluoronitrofen

Cat. No.: B1672915

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An In-depth Technical Guide to Sanger's Reagent (1-Fluoro-2,4-dinitrobenzene)

## Introduction

1-Fluoro-2,4-dinitrobenzene (FDNB), commonly known as Sanger's reagent, is a chemical compound that plays a pivotal role in the history of biochemistry, particularly in protein sequencing.<sup>[1][2]</sup> Developed by Frederick Sanger in 1945, its application in identifying the N-terminal amino acids of polypeptides was a foundational step that ultimately led to the complete sequencing of insulin, a landmark achievement for which Sanger was awarded the Nobel Prize.<sup>[3][4]</sup> This guide provides a comprehensive overview of the physical and chemical properties of FDNB, its mechanism of action, experimental protocols for its use, and its applications for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

FDNB is a pale yellow crystalline solid or oily liquid at room temperature.<sup>[4][5][6]</sup> Its high reactivity is attributed to the presence of two electron-withdrawing nitro groups positioned ortho and para to the fluorine atom, which facilitates nucleophilic aromatic substitution.<sup>[4][7]</sup>

## Quantitative Physical Properties

The key physical properties of Sanger's reagent are summarized in the table below for easy reference.

Property	Value	Citations
IUPAC Name	1-Fluoro-2,4-dinitrobenzene	
Synonyms	Sanger's reagent, DNFB, FDNB, 2,4-Dinitrofluorobenzene	[1][8][9]
Chemical Formula	C <sub>6</sub> H <sub>3</sub> FN <sub>2</sub> O <sub>4</sub>	[1]
Molar Mass	186.10 g/mol	[1][9][10]
Appearance	Pale yellow crystals or oily liquid	[1][4][5][9]
Melting Point	25.8 - 30 °C (78.4 - 86.0 °F; 298.9 - 303.1 K)	[1][4][7]
Boiling Point	296 °C (565 °F; 569 K) at 760 mmHg 178 °C (352 °F) at 25 mmHg 137 °C (279 °F) at 2.0 mmHg	[5][7][10]
Density	~1.48 g/cm <sup>3</sup>	[1][4][7]
Refractive Index	1.5690 (at 20 °C)	[5]

## Solubility Data

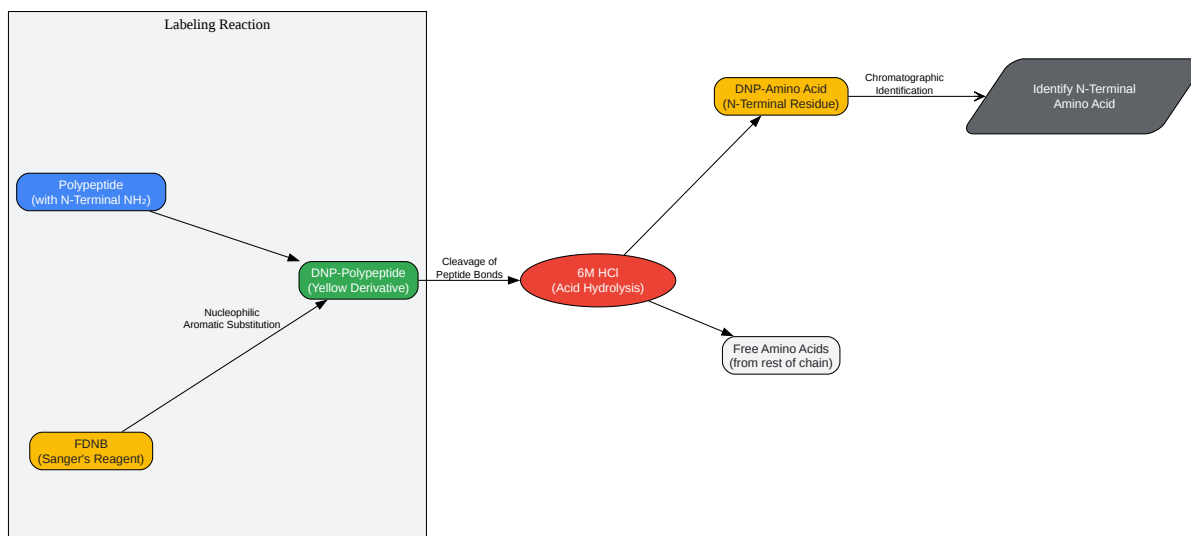
FDNB's solubility is a critical factor in its application in biochemical reactions. It is sparingly soluble in water but shows good solubility in various organic solvents.

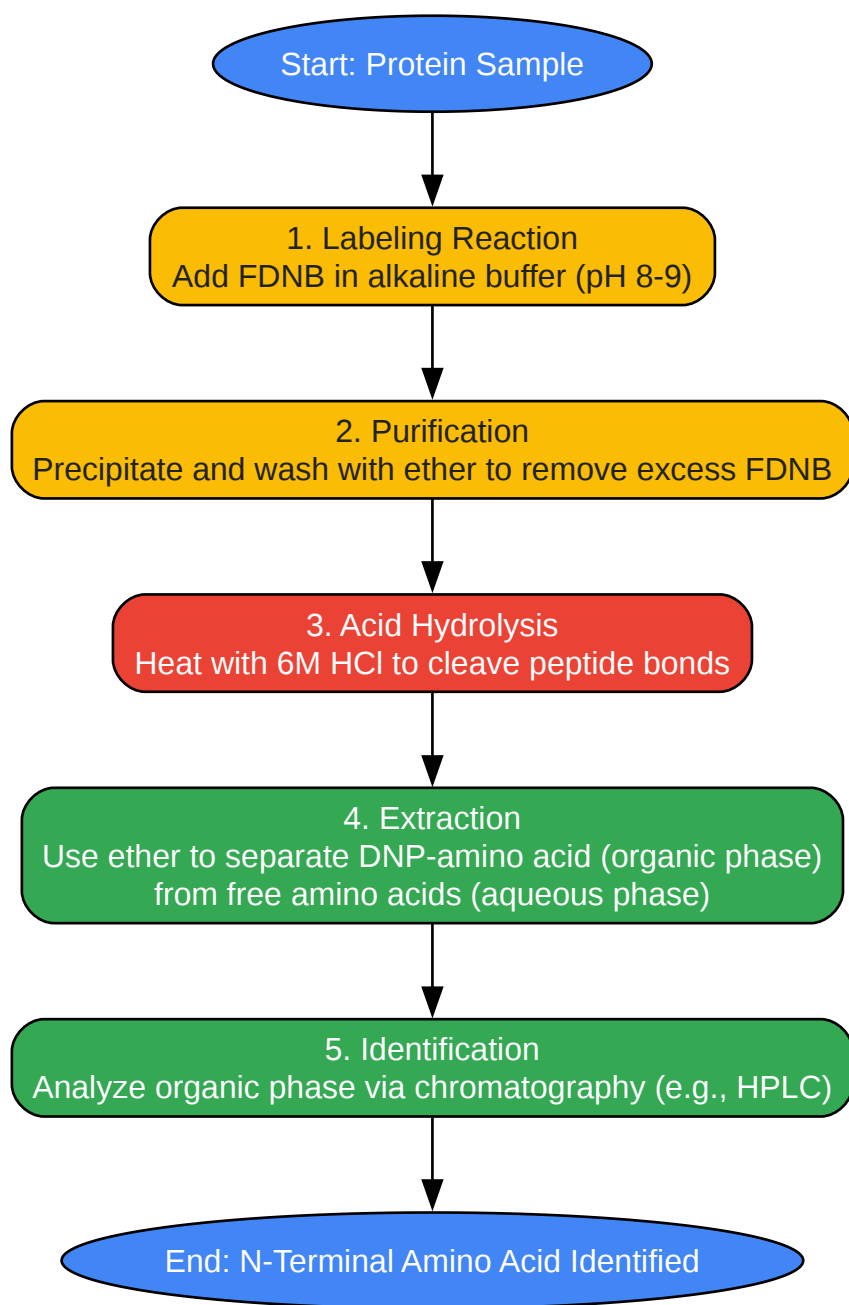
Solvent	Solubility	Citations
Water	Sparingly soluble; 0.0086 M (at 15 °C)	[5][6][11]
8 M Urea	0.062 M (at 15 °C)	[11]
Organic Solvents	Soluble in ethanol, ether, benzene, acetone, chloroform, and propylene glycol	[5][6][9]

## Chemical Reactivity and Mechanism

The primary chemical utility of FDNB lies in its reaction with free amino groups in peptides and proteins. This reaction is a classic example of nucleophilic aromatic substitution.<sup>[12]</sup> The N-terminal  $\alpha$ -amino group of a polypeptide chain acts as a nucleophile, attacking the carbon atom to which the fluorine is attached. The fluorine atom is subsequently displaced, forming a highly stable dinitrophenyl (DNP) derivative of the peptide, which is characteristically yellow.<sup>[4][13]</sup>

This DNP-peptide bond is resistant to acid hydrolysis, a procedure used to break the peptide bonds and release the individual amino acids.<sup>[1][14]</sup> Consequently, after complete acid hydrolysis of the DNP-peptide, the N-terminal amino acid remains tagged as a DNP-amino acid, which can then be isolated and identified.<sup>[2][3]</sup>





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## References

- 1. 1-Fluoro-2,4-dinitrobenzene - Wikipedia [en.wikipedia.org]
- 2. FDNB Explained: Definition, Examples, Practice & Video Lessons [pearson.com]
- 3. creative-biolabs.com [creative-biolabs.com]
- 4. grokipedia.com [grokipedia.com]
- 5. FDNB [chembk.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. quora.com [quora.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. 1-Fluoro-2,4-dinitrobenzene [drugfuture.com]
- 10. Dinitrofluorobenzene | C6H3FN2O4 | CID 6264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. Illustrated Glossary of Organic Chemistry - Sanger's reagent [chem.ucla.edu]
- 13. info.gbiosciences.com [info.gbiosciences.com]
- 14. Amino Acid Analysis and Chemical Sequencing [employees.csbsju.edu]
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